

Technical Guide: Crystal Lattice Parameters of Anhydrous Dilithium Terephthalate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Terephthalic acid, lithium salt*

CAS No.: *28313-49-7*

Cat. No.: *B12657805*

[Get Quote](#)

Executive Summary

Dilithium terephthalate (Li_2TP) represents a class of "green" organic electrode materials that operate via the reversible insertion of lithium ions into the aromatic carboxylate framework. Unlike inorganic intercalation compounds (e.g., graphite, LCO), Li_2TP relies on the redox activity of the conjugated dicarboxylate functionality.

For researchers in drug development and solid-state chemistry, Li_2TP serves as a model system for understanding ionic mobility in organic salts and the polymorphism of anhydrous pharmaceutical-like phases. Its structural stability during lithiation (two-electron transfer at ~ 0.8 V vs. Li^+/Li) is directly governed by its crystal lattice parameters and packing motif.

Crystallographic Profile

The following data represents the definitive structural solution for the anhydrous phase of Li_2TP , determined via ab initio solution from synchrotron powder diffraction data.

Table 1: Crystal Lattice Parameters

Parameter	Value	Uncertainty	Unit
Crystal System	Monoclinic	-	-
Space Group		-	Hermann-Mauguin
(Length)	8.35921	± 0.00005	Å
(Length)	5.13208	± 0.00002	Å
(Length)	8.48490	± 0.00005	Å
(Angle)	90	-	Degrees (°)
(Angle)	93.155	± 0.004	Degrees (°)
(Angle)	90	-	Degrees (°)
Volume ()	363.45	± 0.003	Å ³
Formula Units ()	2	-	-
Calculated Density	1.626	-	g/cm ³

“

Note on Polymorphism: Hydrated forms (e.g., $\text{Li}_2\text{TP}\cdot\text{H}_2\text{O}$) exhibit significantly different lattice parameters. The data above applies strictly to the anhydrous phase obtained after thermal treatment $>200^\circ\text{C}$.

Structural Analysis & Mechanism

Coordination Geometry

In the

structure, the lithium ions are tetrahedrally coordinated by oxygen atoms from the carboxylate groups. This tetrahedral coordination is crucial for ionic conductivity, as it typically presents a lower activation energy barrier for Li-ion hopping compared to octahedral sites found in many inorganic oxides.

Molecular Packing

The terephthalate anions adopt a packing arrangement resembling the

-packing of aromatic hydrocarbons.

- **Layering:** The organic moieties form layers separated by inorganic Li-O sheets.
- **Bridging:** The carboxylate groups act as bridges between lithium centers, creating a 3D network that maintains structural integrity during the volume expansion/contraction associated with lithiation.
- **Intercalation Channels:** The spacing between aromatic rings (governed by the -axis length of $\sim 5.13 \text{ \AA}$) allows for the diffusion of Li^+ ions, although the primary conduction pathway is likely along the inorganic channels.

Experimental Protocols

To ensure the isolation of the specific polymorph described above, the following synthesis and characterization workflow is recommended.

Protocol A: Synthesis of Anhydrous Li_2TP

Objective: Synthesize phase-pure $\text{Li}_2\text{C}_8\text{H}_4\text{O}_4$ free of hydration water.

- **Stoichiometric Neutralization:**
 - Dissolve Terephthalic Acid (TPA) (10 mmol, 1.66 g) in 50 mL of deionized water/ethanol (1:1 v/v).

- Slowly add Lithium Hydroxide Monohydrate ($\text{LiOH}[\text{1}]\cdot\text{H}_2\text{O}$) (20 mmol, 0.84 g) under vigorous stirring.
- Mechanism:[2] Acid-base reaction yields soluble dilithium terephthalate.
- Solvent Evaporation:
 - Heat the solution to 80°C to evaporate the solvent until a white precipitate forms.
 - Critical Step: Avoid rapid crashing out to minimize defect formation.
- Dehydration (Activation):
 - Collect the white powder via vacuum filtration.
 - Dry in a vacuum oven at 220°C for 12 hours.
 - Validation: The transition from hydrate to anhydrous occurs ~150–200°C. The high temperature ensures complete removal of lattice water, which would otherwise alter the space group.

Protocol B: XRD Characterization

Objective: Validate the lattice parameters against the theoretical model.

- Sample Prep: Grind the anhydrous powder in an argon-filled glovebox (material is hygroscopic) and seal in a capillary or air-tight holder.
- Measurement:
 - Source: Cu K
 - (
 - Å) or Mo K

- Range:

to

.
- Step Size:

.[3]
- Diagnostic Peaks (Cu K):
 - Look for the (100) reflection at low angle (approx).
 - Absence of broad "hump" around confirms crystallinity.
 - Refinement: Perform a Rietveld refinement using the lattice parameters in Table 1 as the starting model.

Visualizations

Diagram 1: Synthesis & Structural Logic Workflow

This diagram illustrates the pathway from raw materials to the final electrochemical property, highlighting the critical dehydration step.

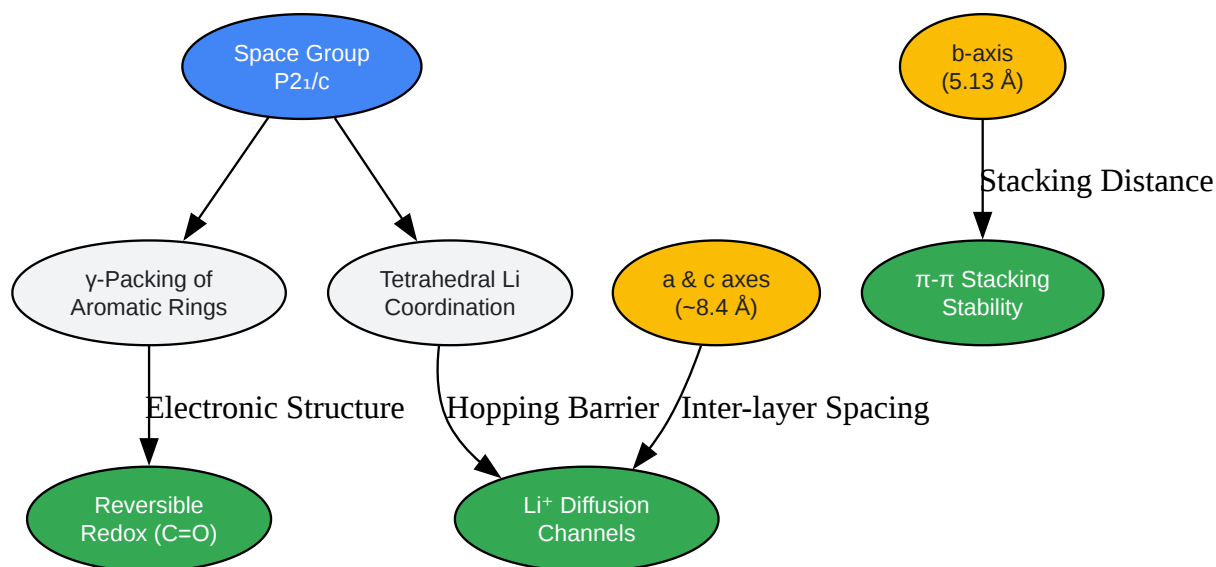


[Click to download full resolution via product page](#)

Caption: Synthesis workflow transitioning from hydrated precursors to the electrochemically active anhydrous P2₁/c phase.

Diagram 2: Lattice Parameter Relationships

This diagram maps how the specific lattice dimensions influence the material's physical properties.



[Click to download full resolution via product page](#)

Caption: Correlation between crystallographic parameters (P2₁/c, axis lengths) and functional material properties.

References

- Kaduk, J. A. (2000).[4] "The crystal structures of dilithium, disodium and diammonium terephthalate." [5][4][6][7][8] Acta Crystallographica Section B: Structural Science, 56(3), 474-485. [Link](#)
 - Primary source for the P2₁/c space group and I
- Armand, M., Grugeon, S., Vezin, H., Laruelle, S., Ribière, P., Poizot, P., & Tarascon, J. M. (2009).[9][10][11] "Conjugated dicarboxylate anodes for Li-ion batteries." Nature Materials, 8(2), 120-125.[10] [Link](#)
 - Primary source for electrochemical applic

- Zhao, L., et al. (2012). "Organic salts as super-high rate capability materials for lithium-ion batteries." Chinese Physics B, 21(2), 028201. [Link](#)
 - Validation of lattice stability and diffusion p

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. [kaggle.com](#) [[kaggle.com](#)]
- 3. Crystalline phase analysis of Lithium ion battery electrode materials | Malvern Panalytical [[malvernpanalytical.com](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [researchgate.net](#) [[researchgate.net](#)]
- 7. [researchgate.net](#) [[researchgate.net](#)]
- 8. [researchgate.net](#) [[researchgate.net](#)]
- 9. [mdpi.com](#) [[mdpi.com](#)]
- 10. [acris.aalto.fi](#) [[acris.aalto.fi](#)]
- 11. [n11.iphy.ac.cn](#) [[n11.iphy.ac.cn](#)]
- To cite this document: BenchChem. [Technical Guide: Crystal Lattice Parameters of Anhydrous Dilithium Terephthalate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12657805/docs#technical-guide-crystal-lattice-parameters-of-anhydrous-dilithium-terephthalate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)